

# commercial suppliers of high-purity 4-bromo-N,N-dimethylbenzamide

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## Compound of Interest

Compound Name: 4-bromo-N,N-dimethylbenzamide

Cat. No.: B097617

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An In-depth Technical Guide to the Commercial Sourcing and Quality Verification of High-Purity **4-bromo-N,N-dimethylbenzamide**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**4-bromo-N,N-dimethylbenzamide** is a pivotal chemical building block in medicinal chemistry and organic synthesis, notably utilized in the development of targeted therapeutics such as FGFR1 inhibitors.[1][2] The success and reproducibility of research and development efforts hinge on the procurement of this reagent at verifiably high purity. This guide provides a comprehensive framework for navigating the commercial supplier landscape, establishing rigorous quality control protocols, and ensuring safe handling. It is designed to empower researchers with the expertise to select reliable suppliers and independently validate the quality of **4-bromo-N,N-dimethylbenzamide**, thereby upholding the integrity of their scientific outcomes.

## Introduction to 4-bromo-N,N-dimethylbenzamide: A Key Synthetic Intermediate

**4-bromo-N,N-dimethylbenzamide** (CAS No: 18469-37-9) is an aromatic amide distinguished by a bromine atom on the phenyl ring.[3] This bromine atom serves as a versatile functional handle, enabling a wide array of cross-coupling reactions such as Suzuki-Miyaura and

Buchwald-Hartwig aminations.[4] These reactions are fundamental to constructing the complex molecular architectures often found in pharmaceutical candidates.[4]

The compound's significance is highlighted by its application in the synthesis of novel kinase inhibitors. For instance, it is a key precursor in the creation of 4-bromo-N-(3,5-dimethoxyphenyl)benzamide derivatives, which have been identified as promising fibroblast growth factor receptor-1 (FGFR1) inhibitors for treating non-small cell lung cancer.[1][2] In such applications, the presence of impurities—including unreacted starting materials or side-products from synthesis—can lead to unpredictable reaction outcomes, misleading biological data, and a lack of reproducibility. Therefore, sourcing this compound with high and confirmed purity is not merely a matter of preference but a prerequisite for rigorous scientific investigation.

Chemical Identity:

- IUPAC Name: **4-bromo-N,N-dimethylbenzamide**[3]
- CAS Number: 18469-37-9[5]
- Molecular Formula: C<sub>9</sub>H<sub>10</sub>BrNO[5]
- Molecular Weight: 228.09 g/mol [3]

## The Commercial Supplier Landscape

Navigating the market for chemical reagents requires a discerning approach. Suppliers range from primary manufacturers to distributors and chemical marketplaces, each with different levels of quality oversight and documentation.

## Supplier Tiers and Evaluation Criteria

- **Primary Manufacturers/Specialty Suppliers:** Companies like Oakwood Chemical often synthesize compounds in-house, providing greater control over quality and more detailed analytical data.
- **Major Distributors:** Suppliers such as Sigma-Aldrich (Merck) offer a vast catalog, often with various grades. It is crucial to understand the specifications of each grade. For example, the

"AldrichCPR" grade implies that the buyer is responsible for confirming the product's identity and purity, as analytical data is not routinely collected by the supplier.

- Chemical Marketplaces: Platforms like Chemsec and ChemicalBook aggregate listings from numerous, often international, suppliers.[\[6\]](#)[\[7\]](#) While useful for sourcing, they necessitate careful vetting of the actual vendor providing the material.

The primary criterion for selection should be the supplier's commitment to quality, evidenced by the provision of a comprehensive Certificate of Analysis (CoA) detailing the purity and the methods used for its determination.

## Comparative Analysis of Commercial Suppliers

The following table summarizes offerings from several known suppliers. Purity claims and available data can change, so this should be used as a starting point for direct inquiry.

Supplier	Product Name/Grade	Stated Purity	Key Considerations
Sigma-Aldrich	4-Bromo-N,N-dimethylbenzamide AldrichCPR	Not specified	Buyer assumes responsibility for confirming identity and purity.
Oakwood Chemical	4-Bromo-N,N-dimethylbenzamide	98%	Provides specific melting point range (71-73°C) and hazard information. <a href="#">[5]</a>
Advanced ChemBlocks	4-Bromo-N,N-dimethylbenzamide	95%	Provides basic chemical properties and IUPAC name. <a href="#">[8]</a>
TCI America	4-Bromo-N,N-dimethylbenzamide	Analytical Reagent	Marketed for laboratory and analytical use. <a href="#">[9]</a>

## Quality Control and In-House Purity Verification

Relying solely on a supplier's CoA is insufficient for critical applications. Independent verification is a cornerstone of scientific rigor, ensuring that the material meets the specific demands of the intended experiment.

## The Imperative of Independent Verification

A supplier's CoA reflects the quality of a specific batch at the time of its analysis. However, degradation during storage or shipping can alter purity. Furthermore, the analytical methods used by the supplier may not detect impurities relevant to a specific synthetic pathway. Establishing an in-house QC protocol is a self-validating system that builds trust and ensures consistency across different batches and suppliers.

## Key Analytical Techniques for Verification

- **<sup>1</sup>H NMR Spectroscopy:** Provides unambiguous confirmation of the molecular structure. Integration of proton signals can offer a semi-quantitative assessment of purity by detecting and quantifying proton-bearing impurities.
- **High-Performance Liquid Chromatography (HPLC):** The gold standard for quantitative purity analysis.<sup>[10]</sup> It separates the main compound from impurities, allowing for precise quantification of purity as a percentage of the total peak area.
- **Mass Spectrometry (MS):** Confirms the molecular weight of the compound. For **4-bromo-N,N-dimethylbenzamide**, MS is particularly useful as it will show a characteristic molecular ion peak cluster (M and M+2) of nearly equal intensity, which is the isotopic signature of the bromine atom.<sup>[4]</sup>
- **Melting Point Analysis:** A simple and rapid technique to assess purity.<sup>[10]</sup> Pure crystalline solids exhibit a sharp, defined melting point, whereas impurities typically cause the melting point to become depressed and broadened.<sup>[10]</sup> A measured range of 71-73°C is expected for high-purity samples.<sup>[5]</sup>

## Protocol: Incoming Batch Quality Control Workflow

This protocol provides a step-by-step methodology for validating a newly acquired batch of **4-bromo-N,N-dimethylbenzamide**.

#### 1. Documentation and Visual Inspection:

- Log the supplier, lot number, and date of receipt.
- Compare the supplier's CoA with the product label.
- Visually inspect the material. It should be a solid. Note any discoloration or heterogeneity.

#### 2. Melting Point Determination:

- Ensure the sample is dry and finely powdered.
- Pack the sample into a capillary tube to a height of 2-3 mm.
- Use a calibrated melting point apparatus to determine the melting range.
- Acceptance Criterion: A sharp melting range within  $\pm 2^{\circ}\text{C}$  of the literature value (e.g., 71-73°C).[5]

#### 3. HPLC Purity Analysis (Adapted from established methods[10]):

- Mobile Phase: Prepare an appropriate mixture (e.g., Acetonitrile:Water).
- Diluent: Use the mobile phase as the diluent.
- Sample Preparation: Prepare a sample solution at a concentration of approximately 1.0 mg/mL.
- Analysis: Equilibrate the HPLC system. Inject a blank, followed by the sample solution.
- Acceptance Criterion: Purity of  $\geq 98\%$  by peak area normalization.

#### 4. Spectroscopic Confirmation:

- $^1\text{H}$  NMR: Dissolve a sample in an appropriate deuterated solvent (e.g.,  $\text{CDCl}_3$ ). Acquire a spectrum and confirm that all peaks correspond to the structure of **4-bromo-N,N-dimethylbenzamide** and that impurity peaks are minimal.
- Mass Spectrometry: Analyze a diluted sample via an appropriate ionization method (e.g., ESI).
- Acceptance Criterion: The mass spectrum must show the correct molecular ion with the characteristic bromine isotope pattern.[4]

## Practical Guidance: Handling and Storage

Proper handling and storage are critical to maintaining the purity of the reagent and ensuring laboratory safety.

## Safety Precautions

**4-bromo-N,N-dimethylbenzamide** is classified with several hazards.[3] Always consult the supplier's Safety Data Sheet (SDS) before handling.[6][11]

- GHS Hazard Statements:
  - H302: Harmful if swallowed.[3]
  - H315: Causes skin irritation.[3]
  - H319: Causes serious eye irritation.[3]
  - H335: May cause respiratory irritation.[3]
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.[12]
- Engineering Controls: Handle only in a chemical fume hood to avoid inhalation of dust.[11][12]

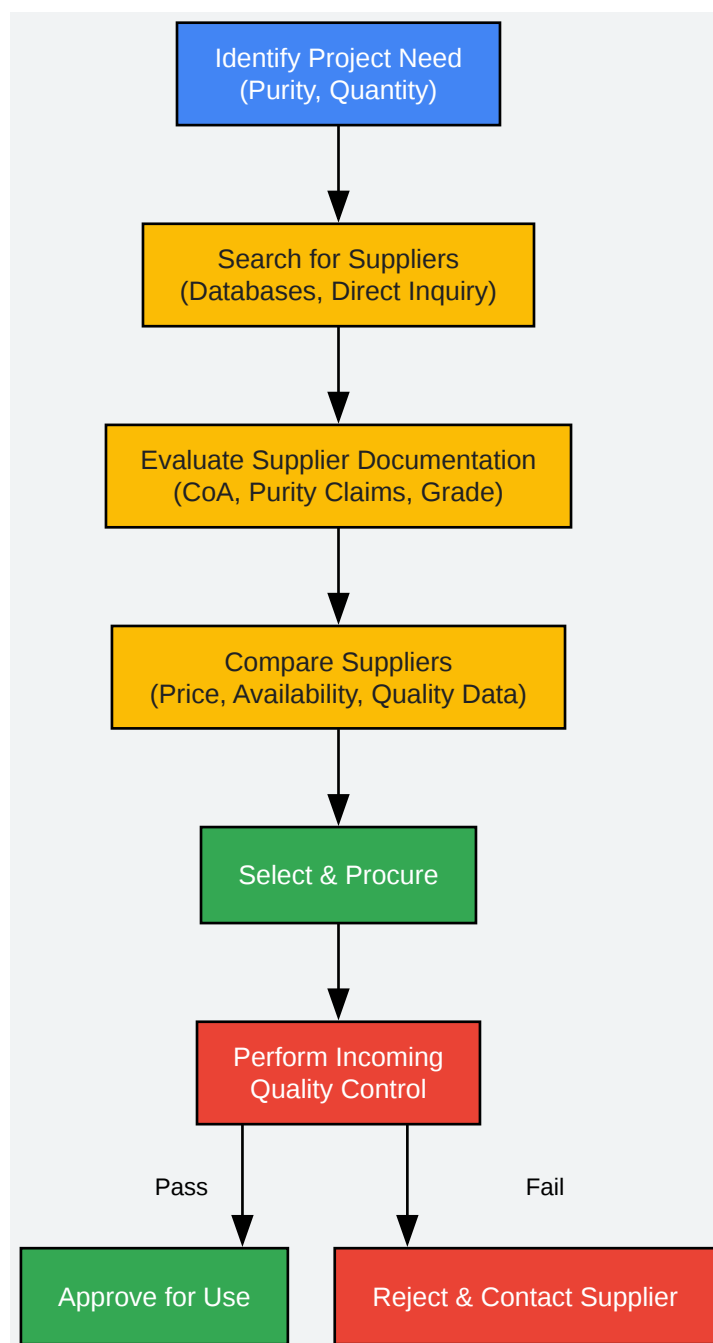
## Recommended Storage Conditions

To prevent degradation, store the compound in a tightly closed container in a dry, cool, and well-ventilated area.[11][12] Keep it away from strong oxidizing agents, heat, and flames.[6]

## Conclusion

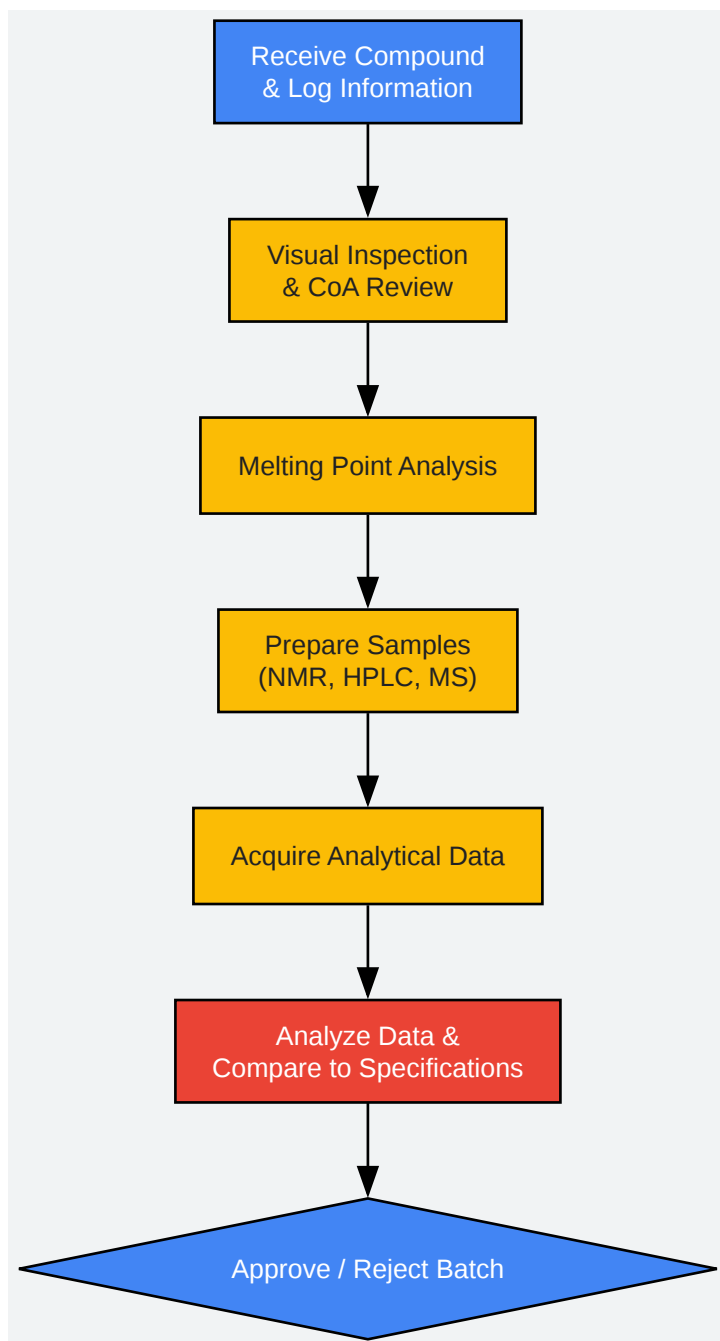
The successful use of **4-bromo-N,N-dimethylbenzamide** in research and drug development is directly linked to its purity. By carefully selecting suppliers based on their transparency and quality documentation, and by implementing a robust, multi-technique in-house validation protocol, scientists can ensure the integrity of their starting materials. This diligent approach minimizes experimental variability, enhances the reliability of scientific data, and ultimately accelerates the path to discovery.

## Visualizations



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Caption: Workflow for selecting and procuring a chemical reagent.



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Caption: Experimental workflow for incoming batch quality control.

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